

# Proper Disposal Procedures for Pursuit Plus Herbicide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pursuit Plus

Cat. No.: B14296128

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Pursuit Plus** EC Herbicide, specifically tailored for researchers, scientists, and drug development professionals in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Understanding Pursuit Plus EC Herbicide

**Pursuit Plus** EC is an herbicide containing two active ingredients: Imazethapyr and Pendimethalin. It also contains petroleum distillates.<sup>[1][2]</sup> This composition presents several hazards that must be managed during disposal.

Chemical Composition and Hazards:

| Component             | Concentration | Hazards  |
|-----------------------|---------------|--|
| Imazethapyr           | 2.24%         | Harmful to aquatic life with long-lasting effects. <sup>[2][3]</sup>     |
| Pendimethalin         | 30.24%        | Very toxic to aquatic life. <sup>[3]</sup>                               |
| Petroleum Distillates | Varies        | Combustible liquid; may cause skin and eye irritation. <sup>[2][3]</sup> |

## Personal Protective Equipment (PPE)

Prior to handling **Pursuit Plus** for any purpose, including disposal, all personnel must be equipped with the appropriate PPE to minimize exposure.

| PPE Item            | Specification  | Rationale                                      |
|---------------------|--|--|
| Gloves              | Chemical-resistant (e.g., butyl rubber, nitrile rubber, neoprene, or barrier laminate; $\geq 14$ mils) | Prevents skin absorption of harmful chemicals. |
| Protective Clothing | Long-sleeved shirt and long pants, or a chemical-resistant suit/apron.                                 | Protects skin from splashes and spills.        |
| Eye Protection      | Safety glasses with side shields or chemical splash goggles.   | Protects eyes from splashes.                   |
| Footwear            | Closed-toe shoes and socks.  | Protects feet from spills.                     |

## Disposal of Unused or Expired Pursuit Plus

Disposal of unused or expired **Pursuit Plus** must be handled as hazardous waste. Improper disposal is a violation of federal law.<sup>[4]</sup>

### Step-by-Step Disposal Protocol:

- **Designation as Waste:** Clearly label the container of unused or expired **Pursuit Plus** as "Hazardous Waste" with the chemical name and date.
- **Storage:** Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials. The storage container must be chemically resistant to petroleum distillates (e.g., high-density polyethylene - HDPE).
- **Contact Environmental Health and Safety (EHS):** Notify your institution's EHS department or equivalent authority to arrange for pickup and disposal by a licensed hazardous waste contractor.

- Documentation: Maintain a record of the amount of waste generated and the date of disposal.

## Decontamination and Disposal of Empty Containers

Empty **Pursuit Plus** containers must be properly decontaminated before disposal to ensure they do not pose an environmental risk. The standard procedure is triple rinsing.

Triple Rinsing Protocol:

- Initial Draining: Empty the container into the application equipment or a designated waste container, allowing it to drain for an additional 10 seconds after the flow becomes drips.<sup>[5]</sup>
- First Rinse: Fill the container approximately one-quarter full with water.<sup>[5]</sup>
- Agitation: Securely cap the container and shake it for 10 seconds to rinse all interior surfaces.<sup>[5]</sup>
- Rinsate Collection: Pour the rinsate into the application equipment or a designated hazardous waste container. Allow the container to drain for 10 seconds after the flow has reduced to drips.<sup>[5]</sup>
- Repeat: Repeat the rinsing and collection steps two more times.<sup>[5]</sup>
- Container Disposal: Once triple-rinsed, puncture the container to prevent reuse. It can then be disposed of in a sanitary landfill or offered for recycling if available. Check with your local solid waste authority for specific requirements.

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel and the environment.

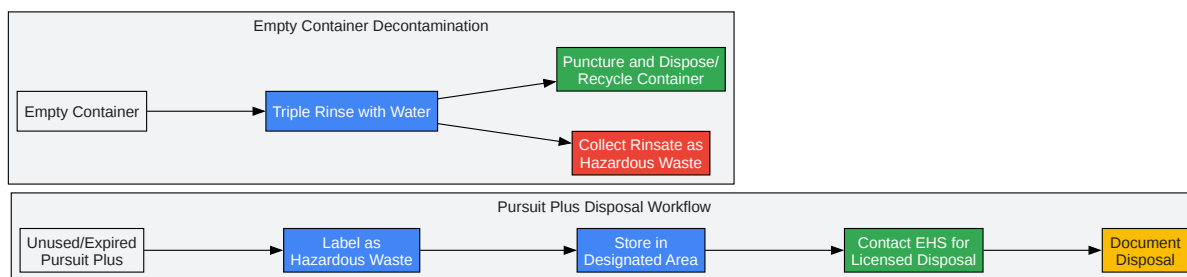
Step-by-Step Spill Cleanup:

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate spill area. Ensure the area is well-ventilated.

- Don PPE: Put on the required personal protective equipment as outlined in Section 2.
- Containment: Create a dike around the spill using an inert absorbent material such as sand, earth, or vermiculite to prevent it from spreading.[1] Do not use combustible materials like sawdust.
- Absorption: Apply the absorbent material over the entire spill.
- Collection: Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.
- Decontamination: Clean the spill area with a strong soap and water solution. Collect the cleaning solution and any contaminated materials for disposal as hazardous waste.
- Reporting: Report the spill to your institution's EHS department.

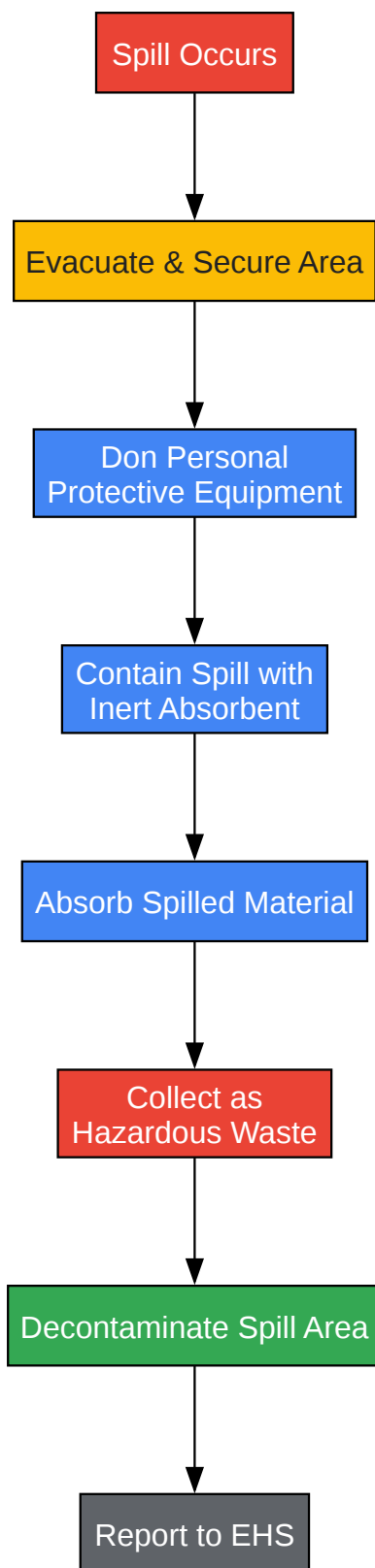
## Disposal Workflow and Spill Management Diagrams

The following diagrams illustrate the key processes for the proper disposal and spill management of **Pursuit Plus**.



[Click to download full resolution via product page](#)

Caption: Workflow for the disposal of **Pursuit Plus** and decontamination of its container.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Triple Rinse Procedure | Environmental Health and Safety | Binghamton University [binghamton.edu]
- 2. axiomproductsusa.com [axiomproductsusa.com]
- 3. specialchem.com [specialchem.com]
- 4. hcs-lab.com [hcs-lab.com]
- 5. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for Pursuit Plus Herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14296128#pursuit-plus-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)